

# Application Notes and Protocols for NGD94-1 in In Vivo Rodent Studies

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## Introduction

**NGD94-1** is a potent and selective antagonist of the dopamine D4 receptor.[1] As a member of the D2-like family of G protein-coupled receptors, the D4 receptor is primarily expressed in the prefrontal cortex, hippocampus, and striatum. Its role in various neuropsychiatric disorders, including schizophrenia and Attention-Deficit/Hyperactivity Disorder (ADHD), has made it a significant target for drug development. **NGD94-1**'s high affinity and selectivity for the D4 receptor make it a valuable tool for elucidating the physiological and pathological roles of this receptor in vivo.

These application notes provide a comprehensive overview of the use of **NGD94-1** in rodent models, including its mechanism of action, and detailed protocols for preclinical evaluation.

## **Mechanism of Action**

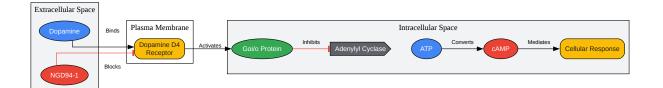
**NGD94-1** functions as a competitive antagonist at the dopamine D4 receptor. In its natural state, the binding of dopamine to the D4 receptor inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. **NGD94-1** blocks the binding of dopamine to the D4 receptor, thereby preventing this downstream signaling cascade.[1] This antagonistic action reverses the effects of dopamine at the D4 receptor, making **NGD94-1** a tool to investigate the consequences of D4 receptor blockade.

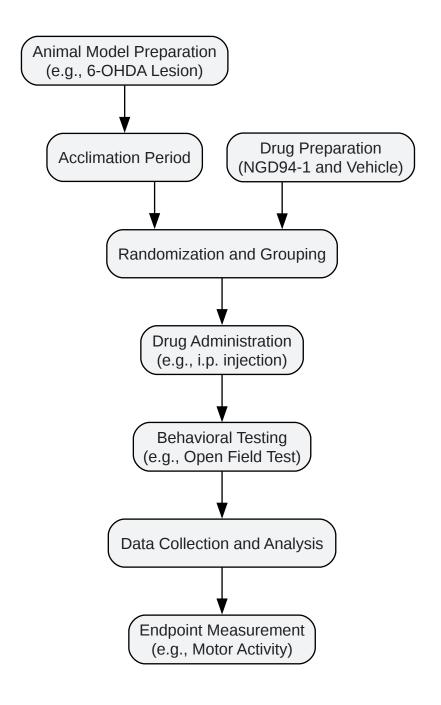




# **Signaling Pathway Diagram**









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